

An In-depth Technical Guide to N-tert-Butylmaleimide: Structure, Properties, and Applications

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Compound of Interest

Compound Name: *N-tert-Butylmaleimide*

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Abstract

N-tert-Butylmaleimide is a versatile organic compound characterized by a maleimide ring substituted with a tert-butyl group on the nitrogen atom. This bulky alkyl group significantly influences the compound's physical and chemical properties, including its solubility and reactivity. As a Michael acceptor, **N-tert-Butylmaleimide** readily participates in conjugate addition reactions, particularly with thiols, making it a valuable reagent in organic synthesis and bioconjugation. Its applications span from polymer chemistry to the development of covalent probes for chemical proteomics, enabling the study of protein function and drug-target engagement. This guide provides a comprehensive overview of the chemical structure, properties, synthesis, and key applications of **N-tert-Butylmaleimide**, complete with experimental protocols and mechanistic diagrams to support its use in research and development.

Chemical Structure and Identification

N-tert-Butylmaleimide is structurally defined by a five-membered dicarboximide ring containing a carbon-carbon double bond, with a tert-butyl group attached to the nitrogen atom.

Systematic Name: 1-(tert-Butyl)-1H-pyrrole-2,5-dione[1] Common Name: **N-tert-Butylmaleimide** CAS Number: 4144-22-3[1][2] Molecular Formula: C₈H₁₁NO₂[1][2]

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	1-(tert-butyl)pyrrole-2,5-dione[1]
InChI	InChI=1S/C8H11NO2/c1-8(2,3)9-6(10)4-5-7(9)11/h4-5H,1-3H3[2]
InChIKey	YEKDUBMGZZTUDY-UHFFFAOYSA-N[3]
SMILES	CC(C)(C)N1C(=O)C=CC1=O[2]
PubChem CID	643190[1]

Physicochemical Properties

The physical and chemical properties of **N-tert-Butylmaleimide** are summarized in the tables below. The presence of the bulky tert-butyl group and the polar maleimide ring imparts a unique combination of characteristics to the molecule.

Table 2: Physical Properties

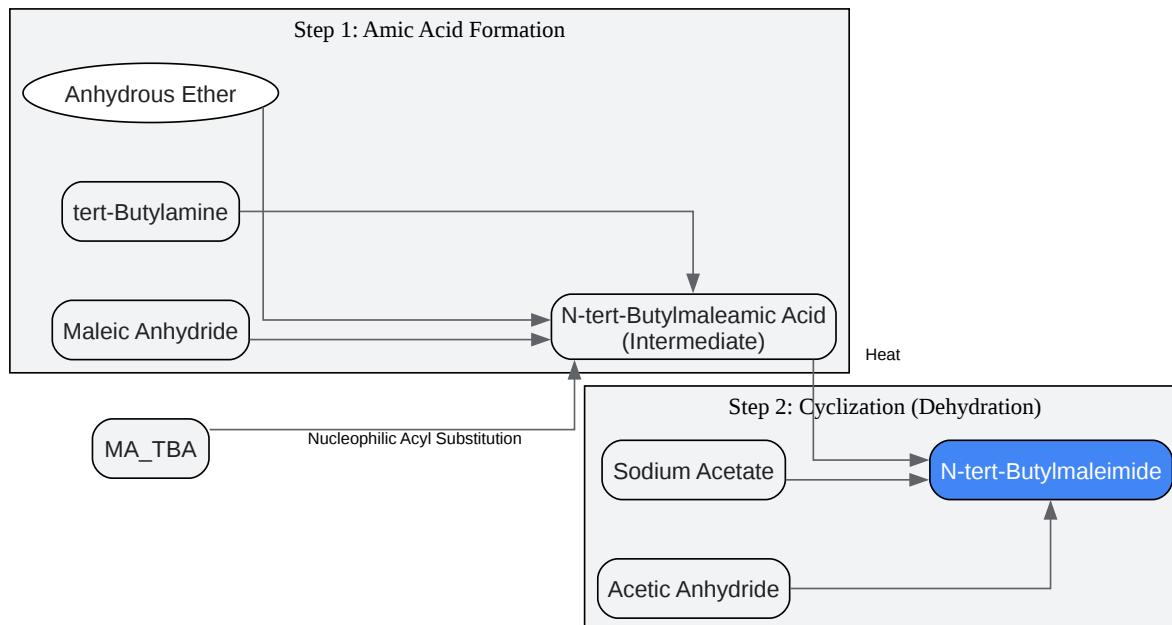
Property	Value	Reference(s)
Molecular Weight	153.18 g/mol	[3]
Appearance	White to off-white crystalline solid or colorless liquid	[2]
Melting Point	62-64 °C	
Boiling Point	189 °C (lit.)	[3]
Density	1.059 g/mL at 25 °C (lit.)	[3]
Refractive Index (n ₂₀ /D)	1.477 (lit.)	[3]
Flash Point	80 °C (closed cup)	[3]
Solubility	Soluble in organic solvents like acetone and dichloromethane; limited solubility in water.	[2]

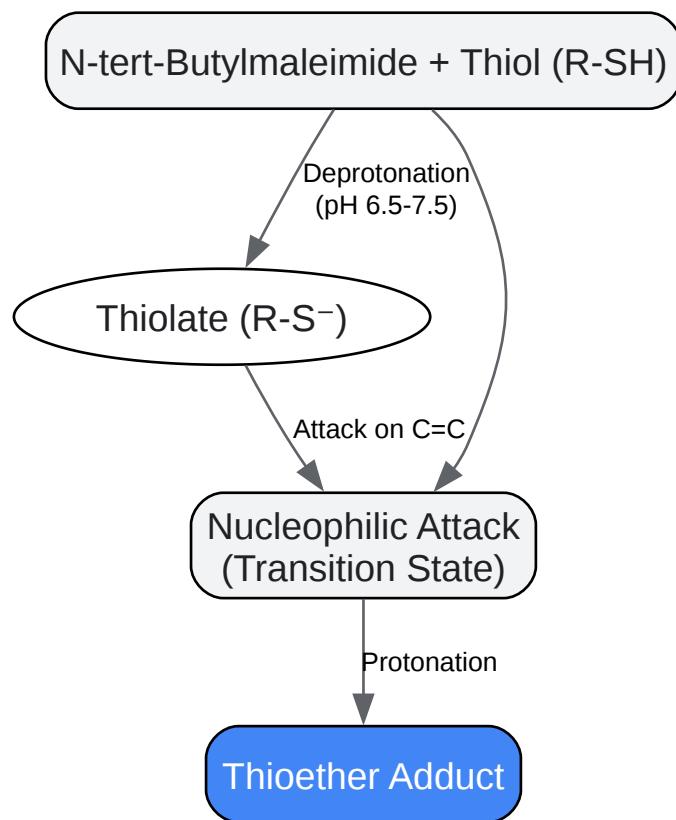
Table 3: Chemical and Spectroscopic Properties

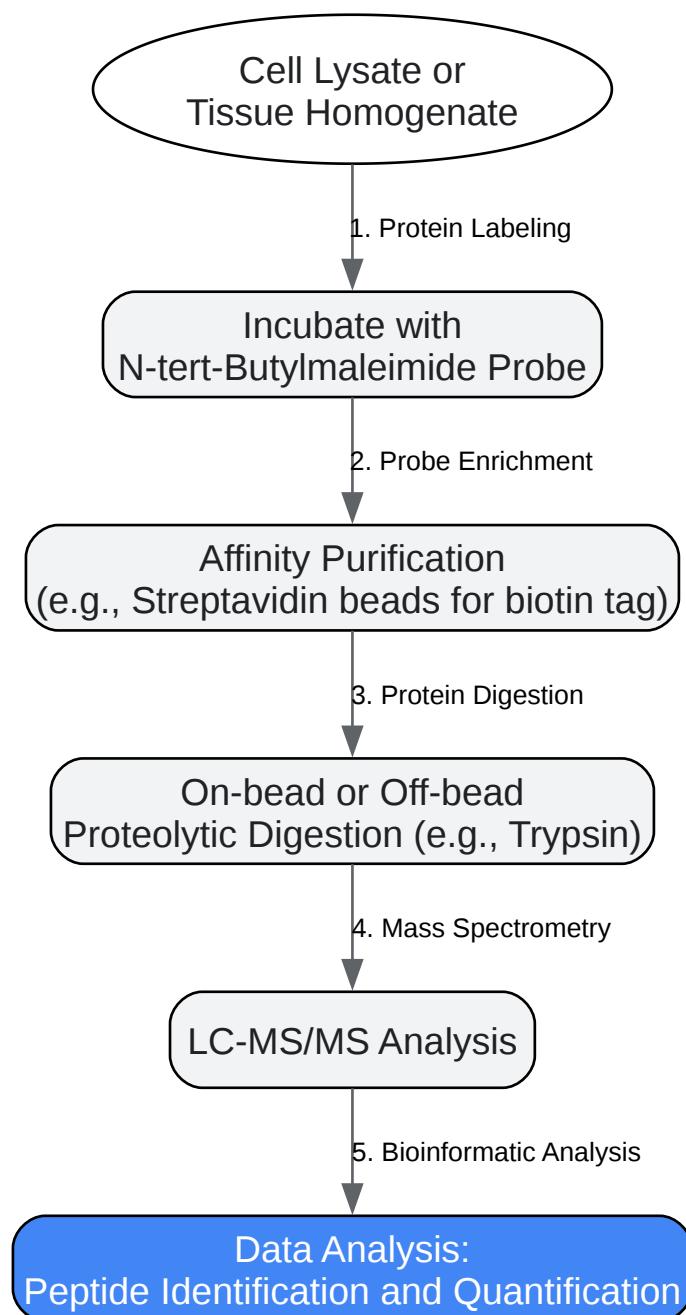
Property	Description
Reactivity	Acts as an electrophile in Michael addition reactions due to the electron-deficient double bond in the maleimide ring. [2]
Stability	Stable under normal conditions, but reactive towards nucleophiles. [2]
¹ H NMR (500 MHz, CDCl ₃)	δ (ppm): 6.61 (s, 2H, CH=CH), 1.45 (s, 9H, C(CH ₃) ₃)
¹³ C NMR (125 MHz, CDCl ₃)	δ (ppm): 171.0 (C=O), 134.0 (CH=CH), 57.0 (C(CH ₃) ₃), 28.0 (C(CH ₃) ₃)
IR Spectroscopy	Characteristic absorption bands for C=O stretching (around 1700 cm ⁻¹), C=C stretching, and C-N stretching.
Mass Spectrometry	Molecular ion peak (M ⁺) expected at m/z 153. Fragmentation may involve loss of the tert-butyl group.

Synthesis of N-tert-Butylmaleimide

N-tert-Butylmaleimide is typically synthesized in a two-step process starting from maleic anhydride and tert-butylamine. The first step involves the formation of N-tert-butylmaleamic acid, which is subsequently cyclized via dehydration to yield the final product.







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References

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- 2. CAS 4144-22-3: N-tert-butylmaleimide | CymitQuimica [cymitquimica.com]
- 3. N - 叔丁基马来酰亚胺 97% | Sigma-Aldrich [sigmaaldrich.com]
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